

Personal protective equipment for handling 3-Hydroxy-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzoic Acid

Cat. No.: B019049

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Essential Safety and Handling Guide for 3-Hydroxy-2-methylbenzoic Acid

This guide provides crucial safety and logistical information for the handling and disposal of **3-Hydroxy-2-methylbenzoic Acid**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Summary

3-Hydroxy-2-methylbenzoic acid presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment.^{[1][2][3][4]} It is harmful if swallowed, can cause skin and serious eye irritation or damage, and may lead to respiratory irritation.^{[1][2][3][4]}

Hazard	GHS Classification
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[1][2][3][4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[1][2][3][4]
Serious Eye Damage/Irritation	Category 1 or 2 (Causes serious eye damage/irritation)[1][2]
Specific Target Organ Toxicity	Category 3 (May cause respiratory irritation)[1][2][3][4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or glasses are required.[1][2] A face shield should also be used for additional protection.[1]
Hand Protection	Protective gloves must be worn.[1][2] Inspect gloves prior to use and use proper removal techniques.
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[1][2] Safety shoes are also recommended.[1]
Respiratory Protection	In case of inadequate ventilation or when dust is generated, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][5][6][7]

Quantitative Data

Below is a summary of the available quantitative data for **3-Hydroxy-2-methylbenzoic Acid**.

Property	Value
Molecular Formula	C ₈ H ₈ O ₃
Molecular Weight	152.15 g/mol
CAS Number	603-80-5
NFPA Health Hazard	2 (Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given) [1]
NFPA Fire Hazard	0 (Materials that will not burn) [1]
NFPA Reactivity	0 (Normally stable, even under fire exposure conditions, and not reactive with water) [1]

Experimental Protocols

Adherence to the following protocols is critical for the safe handling, storage, and disposal of **3-Hydroxy-2-methylbenzoic Acid**.

Safe Handling Protocol

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[1\]](#)[\[8\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)[\[7\]](#)
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid breathing dust, mist, or spray.[\[1\]](#)[\[2\]](#) Minimize dust generation during handling.[\[7\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[9\]](#)

- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Storage Protocol

- Container:
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Conditions:
 - Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[5\]](#)[\[7\]](#)
 - Keep the contents under an inert gas.[\[1\]](#)
 - Keep away from ignition sources.[\[1\]](#)
- Incompatibilities:
 - Store away from strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Spill Response Protocol

- Immediate Actions:
 - Evacuate unnecessary personnel from the spill area.[\[1\]](#)
 - Ensure adequate ventilation.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Do not attempt to clean up without suitable protective equipment.[\[1\]](#)
- Containment and Cleanup:
 - Stop the leak if it is safe to do so.[\[1\]](#)
 - For solid spills, sweep or shovel the material into an appropriate container for disposal.[\[1\]](#)
Minimize the generation of dust.[\[1\]](#)

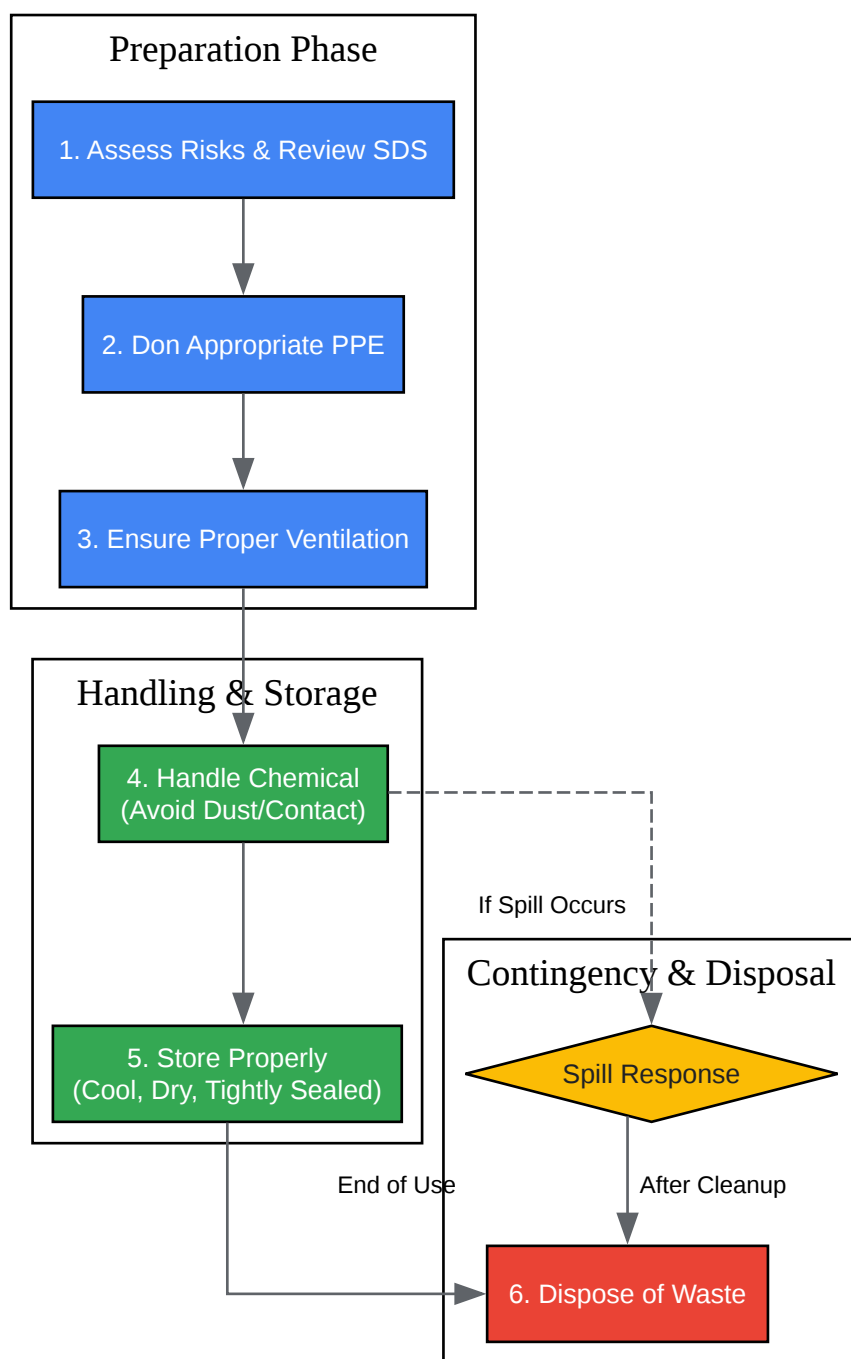
- Avoid allowing the substance to enter drains or public waters.[1]

Disposal Protocol

- Waste Collection:
 - Collect waste material in a suitable, closed container.[7][9][10]
- Disposal Method:
 - Dispose of the contents and container in accordance with licensed collector's sorting instructions.[1]
 - Consider removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
 - Alternatively, a licensed professional waste disposal service can be contracted.[9]

Procedural Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Hydroxy-2-methylbenzoic Acid** from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **3-Hydroxy-2-methylbenzoic Acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Hydroxy-2-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b019049#personal-protective-equipment-for-handling-3-hydroxy-2-methylbenzoic-acid\]](https://www.benchchem.com/product/b019049#personal-protective-equipment-for-handling-3-hydroxy-2-methylbenzoic-acid)

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